

"analytical methods for Diveratryl ether quantification"

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Compound of Interest

Compound Name: *Diveratryl ether*

CAS No.: *23702-54-7*

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An Application Guide to the Quantitative Analysis of **Diveratryl Ether**

Abstract

This comprehensive guide details robust analytical methodologies for the accurate quantification of **Diveratryl ether**, also known as bis(3,4-dimethoxybenzyl) ether. As a molecule of interest in lignin chemistry, synthetic pathways, and potentially as an impurity or building block in drug development, its precise measurement is critical. This document provides field-proven, self-validating protocols for High-Performance Liquid Chromatography with UV detection (HPLC-UV), Gas Chromatography-Mass Spectrometry (GC-MS), and direct UV-Vis Spectrophotometry. Each protocol is designed to explain the causality behind experimental choices, ensuring technical accuracy and reproducibility for applications ranging from quality control to complex research investigations.

Introduction and Physicochemical Foundation

Diveratryl ether is an aromatic ether comprised of two veratryl (3,4-dimethoxybenzyl) moieties linked by an ether oxygen. It is a representative model compound for certain ether linkages found in lignin, a complex polymer abundant in biomass. The quantification of such compounds

is essential for studying lignin depolymerization processes, monitoring synthetic reactions, and for impurity profiling in related pharmaceutical compounds.[1]

A successful quantification strategy is built upon a firm understanding of the analyte's physicochemical properties.

Table 1: Physicochemical Properties of **Diveratryl Ether** and Related Moieties

Property	Value / Description	Rationale for Analytical Method Selection
Chemical Name	bis(3,4-dimethoxybenzyl) ether	-
Molecular Formula	C ₁₈ H ₂₂ O ₅	Determines the exact mass for MS identification.
Molecular Weight	318.36 g/mol	-
Structure	Two veratrole rings linked by a CH ₂ -O-CH ₂ bridge.	The non-polar, aromatic nature suggests good retention on reversed-phase (e.g., C18) HPLC columns.
Solubility	Expected to be soluble in common organic solvents like acetonitrile, methanol, and dichloromethane; poorly soluble in water.[2]	Guides the choice of solvents for sample preparation and HPLC mobile phases.
Volatility	Expected to be a semi-volatile compound with a relatively high boiling point, similar to other lignin model compounds. [3]	Suitable for GC analysis, provided a sufficiently high oven temperature is used.

| UV Absorbance | The 3,4-dimethoxyphenyl chromophore exhibits UV absorbance, with maxima typically around 275-280 nm.[4][5] | Enables sensitive detection by HPLC-UV and direct quantification by UV-Vis spectrophotometry. |

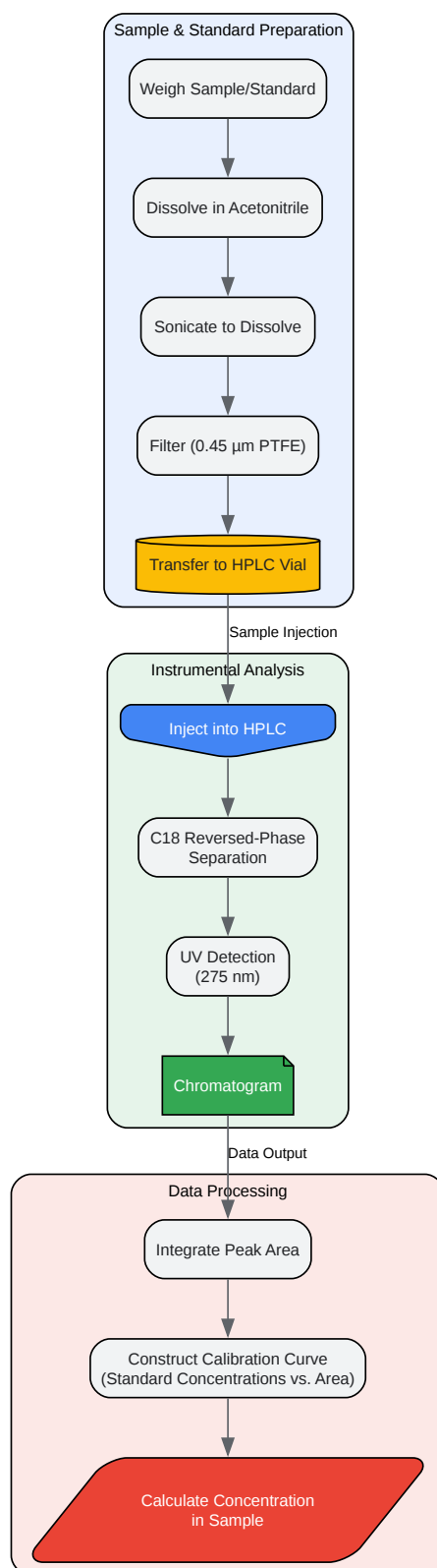
High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is the cornerstone method for quantifying **Diveratryl ether** in solution, offering excellent accuracy, precision, and specificity. The non-polar nature of the molecule makes it ideally suited for reversed-phase chromatography.

Principle of Analysis

The sample is injected into a high-pressure stream of a liquid mobile phase. As it passes through a column packed with a non-polar stationary phase (C18), **Diveratryl ether** is separated from other matrix components based on its hydrophobicity. A UV detector measures the absorbance of the eluate at a specific wavelength (e.g., 275 nm), and the resulting peak area is directly proportional to the analyte concentration.^{[6][7]}

Experimental Workflow: HPLC-UV



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Caption: Experimental workflow for the HPLC-UV quantification of **Diveratryl ether**.

Detailed Protocol: HPLC-UV Quantification

A. Materials and Reagents

- **Diveratryl ether** reference standard (>98% purity)
- Acetonitrile (HPLC grade)
- Ultrapure water (18.2 MΩ·cm)
- Volumetric flasks (Class A)
- Analytical balance
- Syringe filters (0.45 µm PTFE)
- HPLC vials

B. Instrumentation

- HPLC system with a binary pump, autosampler, column oven, and UV/Vis or Diode Array Detector (DAD).
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Software: Chromatography data system (CDS) for instrument control and data processing.

C. Preparation of Standard Solutions

- **Primary Stock (1000 µg/mL):** Accurately weigh 10.0 mg of **Diveratryl ether** reference standard and transfer to a 10.0 mL volumetric flask. Dissolve and dilute to volume with acetonitrile.
- **Working Standards:** Perform serial dilutions of the primary stock with acetonitrile to prepare a set of at least five working standards. A suggested range is 1.0, 5.0, 10.0, 50.0, and 100.0 µg/mL.

D. Sample Preparation

- Accurately weigh the sample material into a volumetric flask.
- Add acetonitrile to approximately 70% of the flask volume.
- Sonicate for 10 minutes to ensure complete dissolution of the analyte.
- Allow the solution to return to room temperature, then dilute to volume with acetonitrile.
- Filter the final solution through a 0.45 µm PTFE syringe filter into an HPLC vial.

E. Chromatographic Conditions

Parameter	Condition	Rationale
Mobile Phase A	Ultrapure Water	Polar component for reversed-phase separation.
Mobile Phase B	Acetonitrile	Organic component to elute the non-polar analyte.
Gradient	0-15 min: 50% to 95% B; 15-17 min: 95% B; 17-18 min: 95% to 50% B; 18-22 min: 50% B	A gradient ensures efficient elution and separation from both polar and non-polar impurities.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column, providing good efficiency.
Column Temp.	30 °C	Maintains stable retention times and peak shapes.
Injection Vol.	10 µL	A typical volume to balance sensitivity and peak shape.

| Detection λ | 275 nm | Corresponds to a UV absorbance maximum for the veratrole moiety, ensuring high sensitivity.[5] |

F. System Suitability and Analysis Sequence

- Equilibrate the system with the initial mobile phase conditions for at least 20 minutes.
- Perform five replicate injections of a mid-level standard (e.g., 10 µg/mL).
- Verify system suitability: Tailing factor should be < 2.0 and the relative standard deviation (RSD) of the peak area should be ≤ 2.0%.
- Inject a solvent blank to ensure no carryover.
- Inject the standard series to generate the calibration curve.
- Inject the prepared samples.

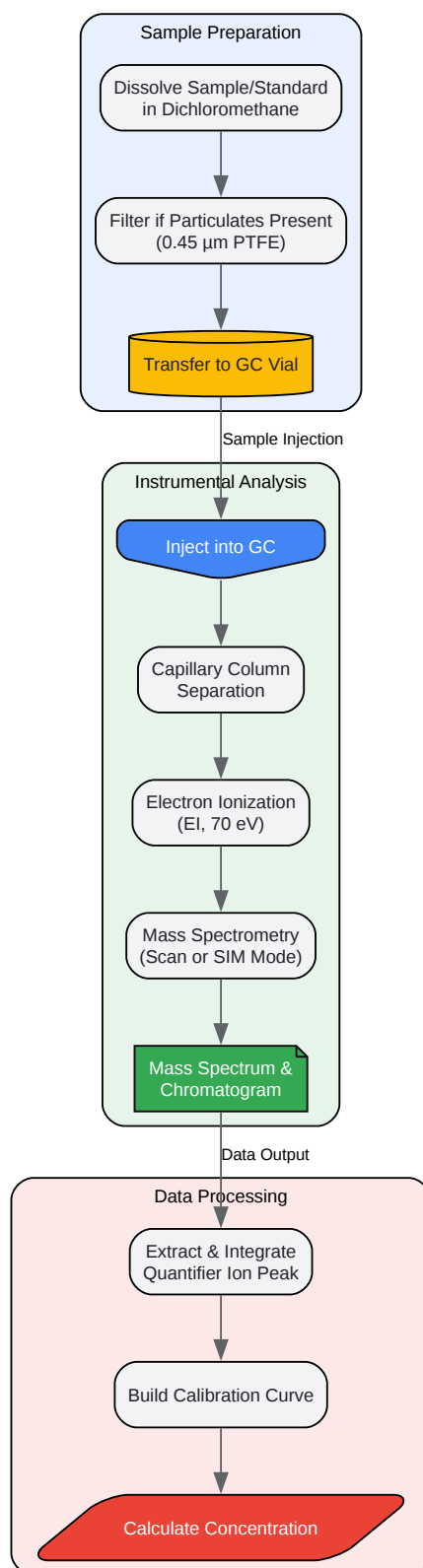
Gas Chromatography-Mass Spectrometry (GC-MS)

For volatile and semi-volatile analytes, GC-MS provides unparalleled specificity and sensitivity. It is the preferred method for identifying and quantifying **Diveratryl ether** in complex matrices or at trace levels, leveraging its mass-to-charge ratio for definitive identification.

Principle of Analysis

A liquid sample is injected into a heated inlet, where it is vaporized. An inert carrier gas (helium) sweeps the vaporized sample onto a capillary column. The column separates components based on their boiling points and interactions with the stationary phase. As components elute, they enter a mass spectrometer, which ionizes the molecules, separates the resulting ions by their mass-to-charge (m/z) ratio, and detects them. Quantification is achieved by integrating the ion chromatogram for a specific m/z fragment unique to **Diveratryl ether**.^[8]

Experimental Workflow: GC-MS



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Caption: Experimental workflow for the GC-MS quantification of **Diveratryl ether**.

Detailed Protocol: GC-MS Quantification

A. Materials and Reagents

- **Diveratryl ether** reference standard (>98% purity)
- Dichloromethane or Ethyl Acetate (GC grade)
- Helium (carrier gas, 99.999% purity)
- GC vials with septa caps

B. Instrumentation

- Gas chromatograph with a split/splitless injector and temperature-programmable oven.
- Mass Spectrometer detector (capable of Electron Ionization).
- Column: A mid-polarity column such as a DB-5ms or Stabilwax (e.g., 30 m x 0.25 mm ID, 0.25 μ m film thickness).

C. Preparation of Standards and Samples

- Prepare a primary stock and working standards in dichloromethane or ethyl acetate, following the same dilution scheme as for the HPLC method.
- Prepare samples by dissolving a known quantity in the same solvent. Ensure the final concentration is within the calibration range.
- Transfer solutions to GC autosampler vials.

D. GC-MS Conditions

Parameter	Condition	Rationale
Injector Temp.	280 °C	Ensures rapid and complete vaporization of the semi-volatile analyte.
Injection Mode	Split (e.g., 20:1 ratio)	Prevents column overloading and ensures sharp peaks for quantitative analysis.
Carrier Gas	Helium at 1.2 mL/min (Constant Flow)	Inert gas standard for GC-MS, providing good chromatographic efficiency.
Oven Program	100 °C (hold 2 min), ramp 15 °C/min to 300 °C (hold 5 min)	A temperature ramp is necessary to elute the high-boiling point analyte in a reasonable time with good peak shape.
MS Transfer Line	290 °C	Prevents condensation of the analyte before it enters the ion source.
Ion Source Temp.	230 °C	Standard temperature for robust electron ionization.
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard, reproducible ionization energy that generates a characteristic fragmentation pattern.

| Acquisition Mode | Scan: m/z 40-450 (for identification) SIM: m/z 151, 318 (for quantification) | Full scan is used to confirm identity by matching the fragmentation pattern. Selected Ion Monitoring (SIM) of key fragments (e.g., the veratryl cation at m/z 151) provides superior sensitivity for quantification. |

UV-Vis Spectrophotometry

For rapid, high-concentration measurements of **Diveratryl ether** in non-absorbing solvents, direct UV-Vis spectrophotometry is a viable and cost-effective technique. Its primary limitation is a lack of specificity; any other substance in the sample that absorbs at the analytical wavelength will interfere with the measurement.^[4]

Principle of Analysis

The method relies on the Beer-Lambert Law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light through the solution. A standard curve of absorbance versus known concentrations is created, and the concentration of an unknown sample is determined by measuring its absorbance and interpolating from the curve.

Detailed Protocol: UV-Vis Quantification

A. Materials and Reagents

- **Diveratryl ether** reference standard (>98% purity)
- Methanol or Acetonitrile (Spectroscopic grade)
- Quartz cuvettes (1 cm path length)

B. Instrumentation

- Dual-beam UV-Vis Spectrophotometer

C. Procedure

- Determine λ_{max} : Prepare a ~10 $\mu\text{g/mL}$ solution of **Diveratryl ether** in the chosen solvent. Scan the solution from 400 nm to 200 nm to determine the wavelength of maximum absorbance (λ_{max}), expected to be ~275 nm.
- Prepare Standards: Prepare a series of at least five standards in the same solvent, bracketing the expected sample concentration.
- Generate Calibration Curve:

- Set the spectrophotometer to the determined λ_{max} .
- Use the pure solvent to zero the instrument (autozero/blank).
- Measure the absorbance of each standard in a 1 cm quartz cuvette.
- Plot Absorbance vs. Concentration ($\mu\text{g/mL}$). The plot should be linear with an R^2 value > 0.995 .
- Measure Sample: Dilute the unknown sample with the solvent to ensure its absorbance falls within the linear range of the calibration curve (typically 0.1 - 1.0 AU). Measure its absorbance and calculate the concentration using the linear regression equation from the calibration curve.

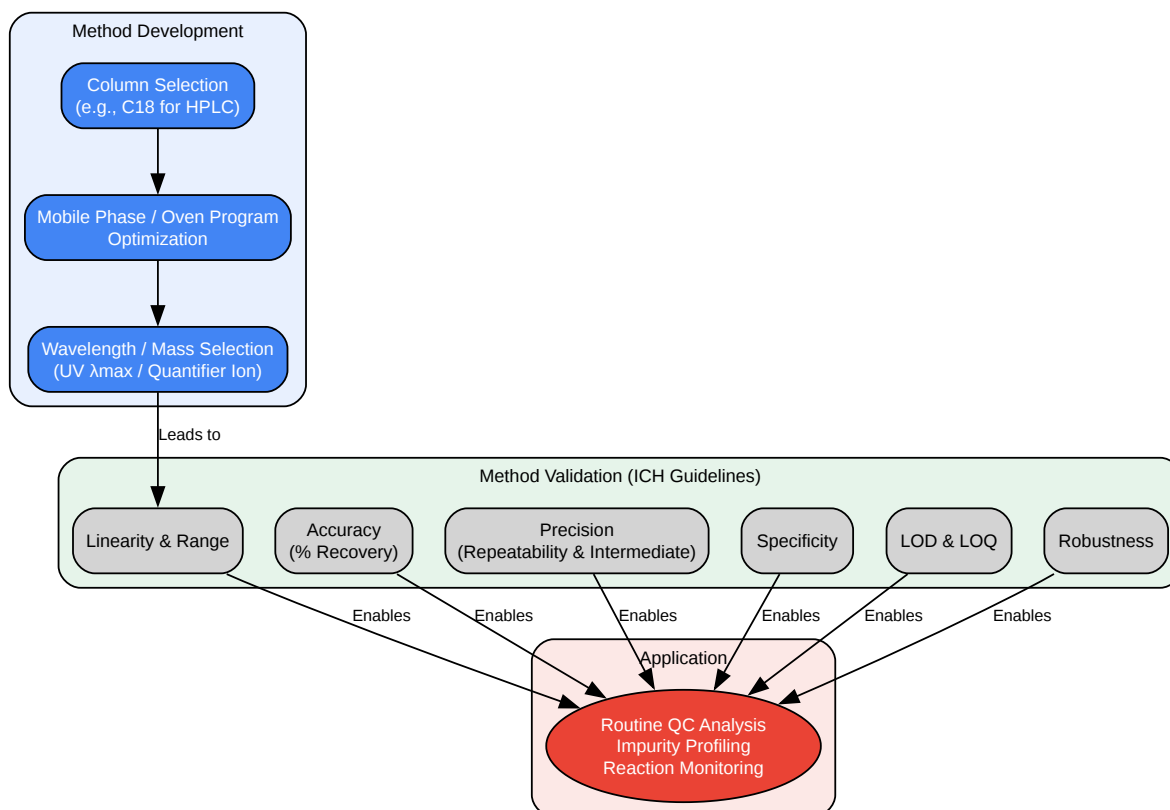
Method Validation and Data Comparison

All analytical methods must be validated to ensure they are suitable for their intended purpose. The following table summarizes the key validation parameters that should be assessed.

Table 2: Summary of Typical Method Performance Characteristics

Parameter	HPLC-UV	GC-MS (SIM)	UV-Vis Spectrophotometry
Specificity	High (Separation + Wavelength)	Very High (Separation + Mass)	Low (Wavelength only)
Linearity (R^2)	> 0.999	> 0.998	> 0.995
LOD	$\sim 0.1 - 0.5 \mu\text{g/mL}$	$\sim 0.01 - 0.1 \mu\text{g/mL}$	$\sim 0.5 - 1.0 \mu\text{g/mL}$
LOQ	$\sim 0.5 - 1.5 \mu\text{g/mL}$	$\sim 0.05 - 0.3 \mu\text{g/mL}$	$\sim 1.5 - 3.0 \mu\text{g/mL}$
Accuracy (% Recovery)	98 - 102%	95 - 105%	97 - 103%

| Precision (% RSD) | $< 2\%$ | $< 5\%$ | $< 3\%$ |



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Caption: Logical relationship of analytical method development and validation.

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